

Technical Guide: Isotopic Purity and Analysis of Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$

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Compound of Interest

Compound Name: Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$ -1

Cat. No.: B12419988

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Introduction

Riboflavin-5'-phosphate, also known as flavin mononucleotide (FMN), is a critical coenzyme in various cellular metabolic pathways.[1][2] Stable isotope-labeled (SIL) analogues of endogenous molecules, such as Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$, serve as indispensable tools in quantitative proteomics, metabolomics, and clinical diagnostics. These SIL compounds are primarily used as internal standards in mass spectrometry-based assays, enabling precise and accurate quantification by correcting for sample loss during preparation and variations in instrument response.[3] The efficacy of a SIL internal standard is fundamentally dependent on its chemical and isotopic purity. This guide provides a comprehensive overview of the technical specifications, relevant metabolic pathways, and detailed analytical methodologies for assessing the purity of Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$.

Product Specifications and Data

The isotopic and chemical purity of Riboflavin-5-Phosphate- $^{13}\text{C}_4,^{15}\text{N}_2$ are critical parameters that define its suitability as an internal standard. Data from prominent suppliers are summarized below.

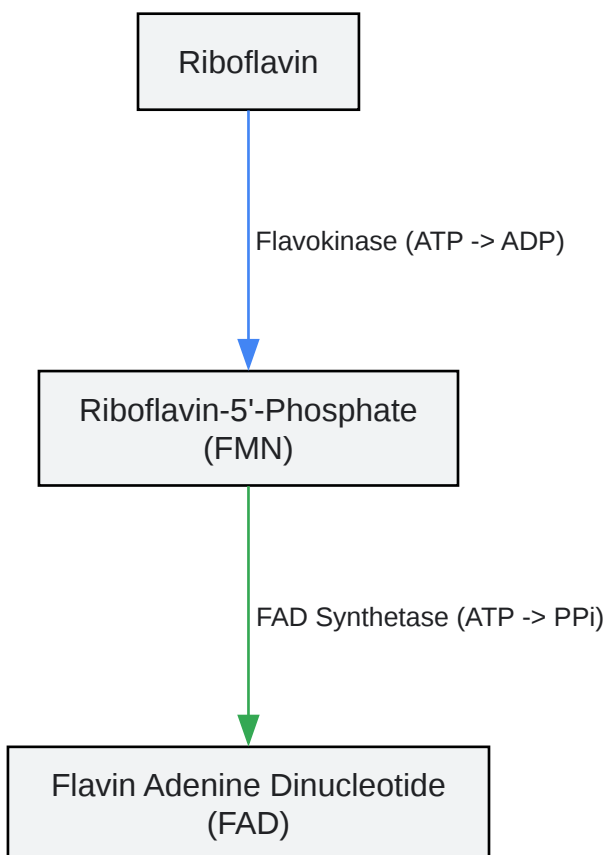
Parameter	Specification	Source
Isotopic Purity (^{13}C)	≥ 98 atom % to 99%	[4] [5] [6]
Isotopic Purity (^{15}N)	≥ 98 atom %	[4] [5] [6]
Chemical Purity (CP)	$\geq 90\%$	[4] [5] [6]
Molecular Formula	$^{13}\text{C}_4\text{C}_{13}\text{H}_{21}^{15}\text{N}_2\text{N}_2\text{O}_9\text{P}$	[5]
Application	Internal standard for MS, metabolomics, clinical testing	[3] [4] [5]

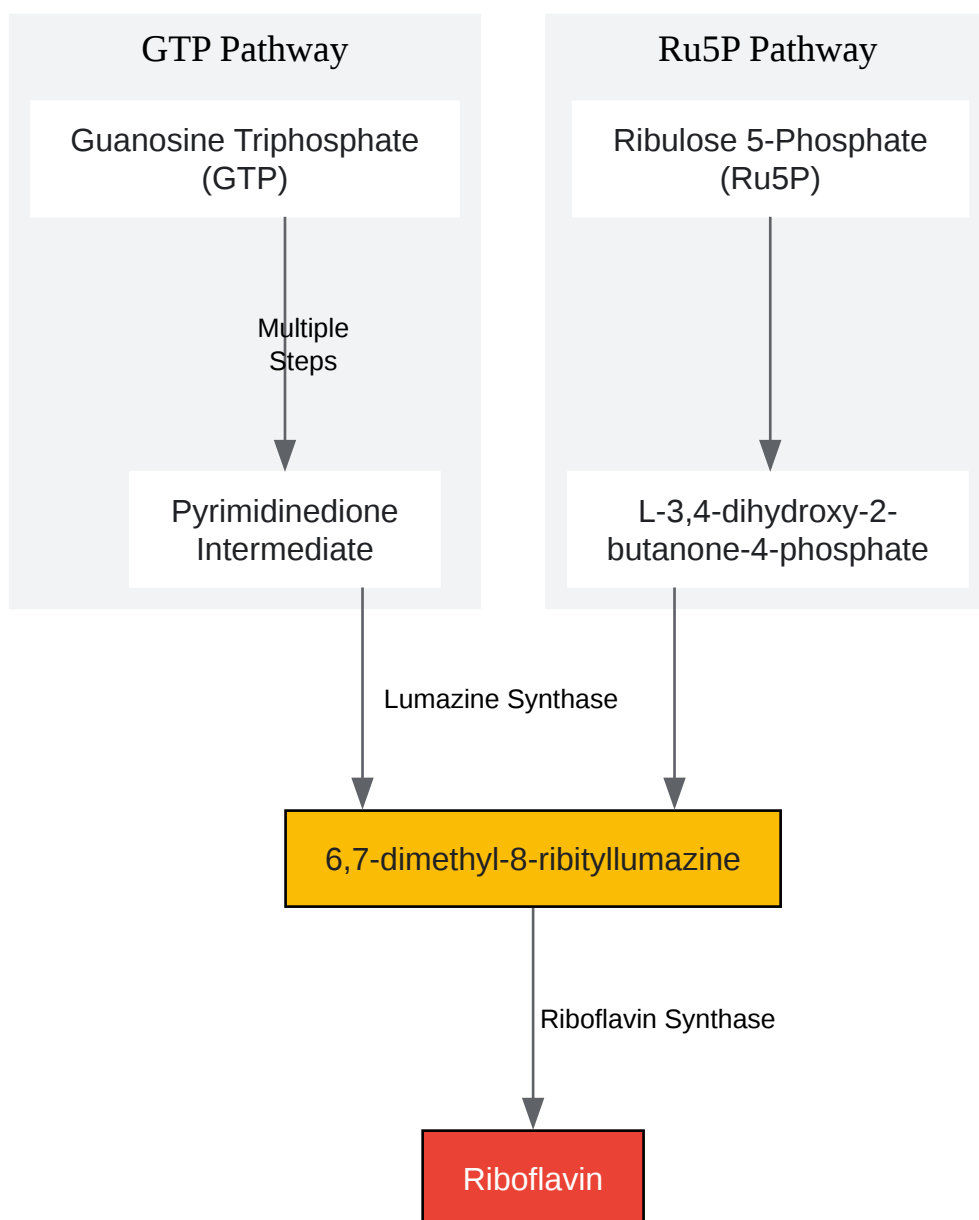
Relevant Biological Pathways

Understanding the biological context of FMN is crucial for its application in metabolic research.

1. Conversion of Riboflavin to Bioactive Coenzymes

Riboflavin is the precursor to its two primary bioactive coenzyme forms, FMN (Riboflavin-5'-phosphate) and Flavin Adenine Dinucleotide (FAD).[\[1\]](#) This conversion is a two-step enzymatic process. First, flavokinase catalyzes the phosphorylation of riboflavin to form FMN.[\[2\]](#) Subsequently, FAD synthetase catalyzes the adenylation of FMN to produce FAD.[\[2\]](#) These coenzymes are essential for a multitude of redox reactions central to energy metabolism, cell respiration, and the metabolism of other vitamins like B6 and folate.[\[1\]](#)[\[7\]](#)







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References

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- 4. Riboflavin-(dioxypyrimidine- $^{13}\text{C}_4,^{15}\text{N}_2$) 5'-phosphate sodium salt ≥ 98 atom %, $\geq 90\%$ (CP) [sigmaaldrich.com]
- 5. Vitamin B $_2$ phosphate (riboflavin phosphate) ($\text{C}_{20}\text{H}_{25}\text{N}_5\text{O}_{16}\text{P}_3$, 99%; $\text{C}_{20}\text{H}_{25}\text{N}_5\text{O}_{16}\text{P}_3$, 98%) CP 90% | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 6. VITAMIN B2 PHOSPHATE (RIBOFLAVIN PHOSPHATE) | Eurisotop [eurisotop.com]
- 7. Riboflavin | Linus Pauling Institute | Oregon State University [lpi.oregonstate.edu]
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